

Analytical Method for Domiphen Bromide Quantification

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Compound Focus: Domiphen Bromide

CAS No.: 538-71-6

Cat. No.: S526505

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Chromatographic Conditions

- **Apparatus:** Agilent 1260 Infinity II HPLC with DAD detector [1]
- **Column:** Inertsil ODS-3 C18 (250 mm × 4.6 mm, 5 μm) [1]
- **Mobile Phase:** Acetonitrile:0.0116 M perchloric acid, pH ~2.0 (70:30, v/v) [1]
- **Flow Rate:** 2.0 mL/min [1]
- **Detection:** 275 nm [1]
- **Injection Volume:** 20 μL [1]
- **Column Temperature:** 25°C [1]
- **Run Time:** 6 minutes [1]

Sample Preparation

- **Standard Solution:** Prepare stock solution (1000 μg/mL) in ethanol:water (50:50, v/v) [1]
- **Sample Solution (Maalox):** Dilute 10 mL oral suspension to 20 mL with ethanol:water (50:50, v/v), filter through 0.45 μm membrane [1]

Method Validation Parameters

The method validation following ICH guidelines demonstrates excellent analytical performance [1]:

Validation Parameter	Results
Linearity Range	1.132-1000 µg/mL
Correlation Coefficient (r ²)	>0.999
LOD	0.373 µg/mL
LOQ	1.132 µg/mL
Intraday Precision (RSD)	<2%
Interday Precision (RSD)	<2%
Accuracy	98.8-99.76%

Stability-Indicating Property Assessment

Forced degradation studies were conducted following ICH guidelines to demonstrate the method's stability-indicating capability [1]:

Stress Condition	Degradation Observed
Basic Hydrolysis	26.72% degradation
Acid Hydrolysis	18.45% degradation
Oxidative Stress	15.23% degradation
Thermal, Photolytic, Neutral	Studied but lower degradation

The method successfully separated **Domiphen bromide** from all degradation products, confirming its stability-indicating capacity [1]. Under oxidative conditions, LC-ESI-MS/MS studies identified the formation of p-bromodomiphen as the primary degradation product, which exhibits comparable or even better antimicrobial activity than the parent compound [2].

Safety and Regulatory Considerations

Toxicity Profile

Recent studies have identified potential cardiotoxicity concerns:

- **HERG Channel Inhibition:** IC₅₀ of 9 nM, indicating potential for QT interval prolongation [3]
- **Proarrhythmic Effects:** Documented in hiPSC-derived cardiomyocytes and rabbit models [4]
- **Safety Classification:** Causes skin and serious eye irritation (GHS: H315, H319) [5]

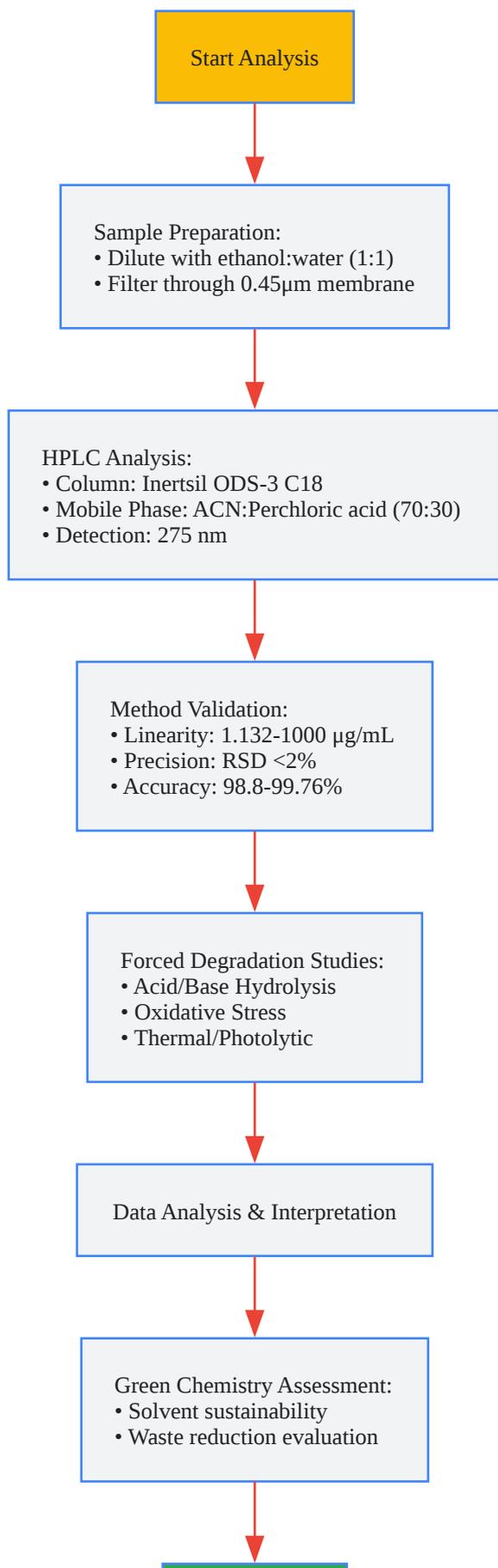
Green Chemistry Assessment

The developed RP-HPLC method incorporates sustainability principles:

- **Eco-Friendly Solvents:** Replaced traditional chloroform with ethanol-water system [1]
- **Waste Reduction:** Eliminates ~3.2 L/year of chloroform per laboratory [1]
- **Cost Efficiency:** ~50% savings compared to UPLC-based techniques [1]

Experimental Workflow

The following diagram illustrates the complete analytical workflow for **Domiphen bromide** analysis:



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Research Applications and Implications

The analytical protocols for **Domiphen bromide** support diverse research applications:

- **Pharmaceutical Quality Control:** Routine analysis in formulations like Maalox oral suspension and Viosept ointment [1] [6]
- **Stability Monitoring:** Comprehensive degradation profiling for shelf-life determination [1] [2]
- **Antimicrobial Research:** Evaluation of antibacterial activity against Gram-positive and Gram-negative bacteria [2]
- **Toxicology Studies:** Assessment of cardiotoxicity and proarrhythmic potential [4] [3]

Conclusion

The comprehensive analytical protocols detailed in these Application Notes provide robust methodologies for the quantification, characterization, and stability assessment of **Domiphen bromide** in pharmaceutical and cosmetic formulations. The RP-HPLC method demonstrates excellent validation parameters, stability-indicating capability, and alignment with green chemistry principles, making it suitable for quality control, regulatory applications, and research investigations of this important antimicrobial preservative.

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